

health and safety information for 1-Nitro-4-(trifluoromethoxy)benzene

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Compound of Interest

Compound Name: 1-Nitro-4-(trifluoromethoxy)benzene

Cat. No.: B1297537

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An In-Depth Technical Guide to the Health and Safety of **1-Nitro-4-(trifluoromethoxy)benzene**

Authored for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive health and safety guide for the handling, storage, and emergency management of **1-Nitro-4-(trifluoromethoxy)benzene** (CAS No. 713-65-5). As a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyestuffs, a thorough understanding of its properties and associated hazards is paramount for ensuring laboratory safety.[1][2] This guide moves beyond mere compliance, offering field-proven insights and explaining the causality behind safety protocols to empower researchers with the knowledge needed for safe and effective work.

Compound Identification and Physicochemical Properties

1-Nitro-4-(trifluoromethoxy)benzene, also known as 4-Nitrophenyl trifluoromethyl ether, is an organic compound valued for the unique electronic properties imparted by its trifluoromethoxy group.[3] These properties, however, necessitate careful handling. A summary of its key identifiers and physicochemical characteristics relevant to safety is provided below.

Table 1: Compound Identification

Identifier	Value
Chemical Name	1-Nitro-4-(trifluoromethoxy)benzene [4]
Synonyms	4-(Trifluoromethoxy)nitrobenzene, 4-Nitrophenyl trifluoromethyl ether [1] [3] [4]
CAS Number	713-65-5 [3] [4] [5] [6]
Molecular Formula	C7H4F3NO3 [3] [4] [6]

| Molecular Weight | 207.11 g/mol [\[4\]](#)[\[6\]](#) |

Table 2: Physicochemical Properties

Property	Value	Source(s)
Appearance	Light yellow to orange clear liquid	[6] [7] [8]
Melting Point	15 °C	[3] [7] [8]
Boiling Point	217.4 °C @ 760 mmHg; 60 °C @ 4 mmHg	[3] [8]
Density	~1.45 g/cm ³	[8]
Flash Point	85 °C / 185 °F (Combustible Liquid)	[3] [8]

| Solubility | Not miscible or difficult to mix in water; Soluble in chloroform. [\[2\]](#)[\[7\]](#) |

Hazard Identification and GHS Classification

This chemical is classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[\[5\]](#) The Globally Harmonized System (GHS) classification provides a universal framework for understanding its primary risks.

Table 3: GHS Classification for **1-Nitro-4-(trifluoromethoxy)benzene** | Category | Code | Description | Pictogram | Signal Word | | :--- | :--- | :--- | :--- | :--- | | Skin Corrosion/Irritation |

H315 | Causes skin irritation (Category 2) |

 alt text

| Warning | | Serious Eye Damage/Irritation | H319 | Causes serious eye irritation (Category 2) |
| | | STOT (Single Exposure) | H335 | May cause respiratory irritation (Category 3) | | |
Flammable Liquids | H227 | Combustible liquid | None in US | Warning |

STOT: Specific Target Organ Toxicity

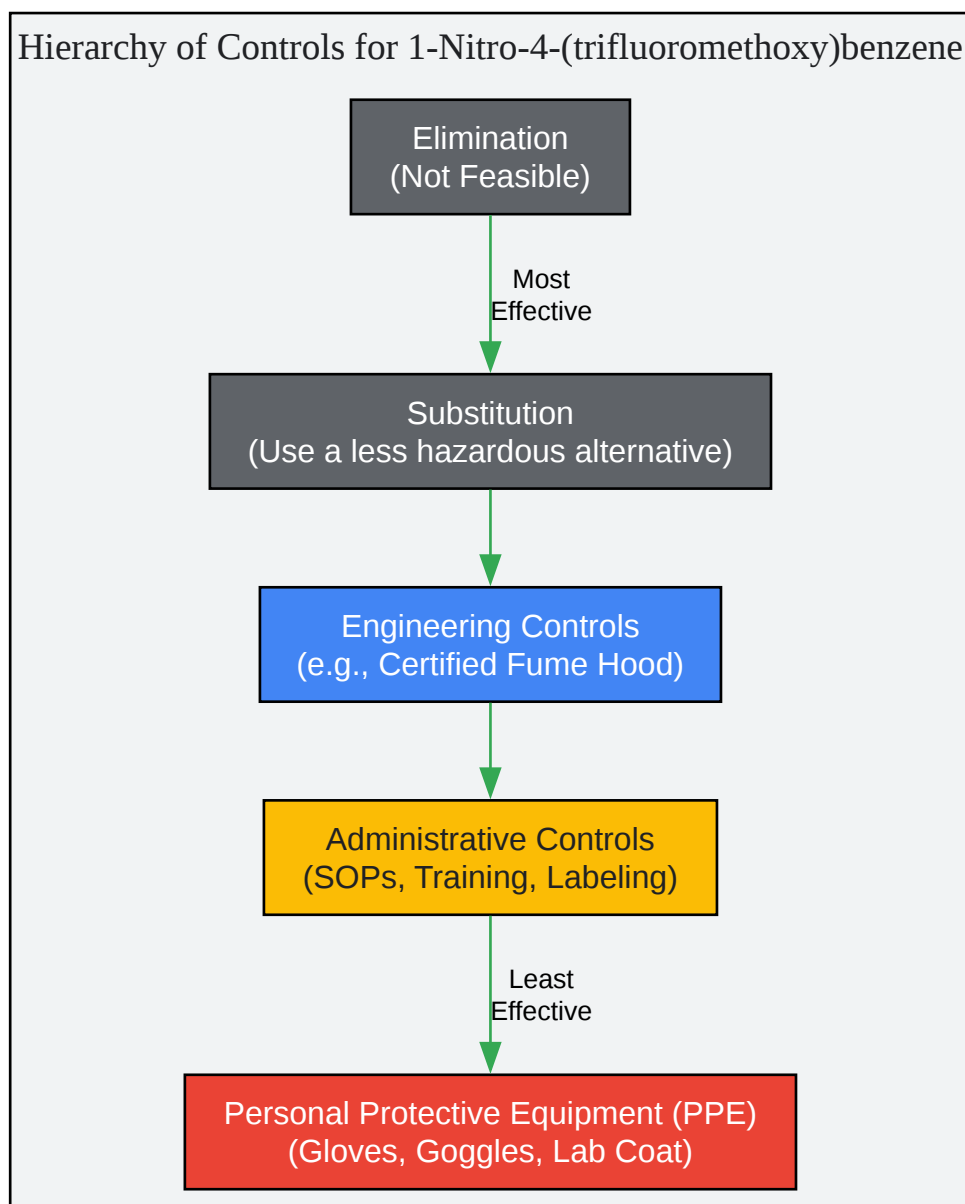
Toxicological Profile: A Mechanistic Perspective

While comprehensive toxicological data for **1-Nitro-4-(trifluoromethoxy)benzene** is not fully available, the known hazards and the toxicology of structurally related nitroaromatic compounds provide a strong basis for risk assessment.^[5]

- **Acute Effects:** The primary documented hazards are irritation to the skin, eyes, and respiratory system.^{[5][6]} Direct contact can cause redness and inflammation, while inhalation of vapors or mists may lead to irritation of the nasal passages and throat.^{[5][6]}
- **Potential for Methemoglobinemia:** A significant, albeit less immediate, risk associated with nitrobenzene compounds is methemoglobinemia.^{[5][9][10]} Though one safety data sheet notes this as "none reasonably foreseeable," this condition arises when the iron in hemoglobin is oxidized, rendering it unable to transport oxygen.^[5] This can lead to cyanosis, fatigue, dizziness, and, in severe cases, coma or death.^[10] Given that nitrobenzene is readily absorbed through the skin and by inhalation, minimizing exposure is critical to prevent this systemic effect.^[10]
- **Chronic Exposure and Carcinogenicity:** Data on the chronic effects of this specific compound are lacking. However, it is crucial to note that the International Agency for Research on Cancer (IARC) classifies the parent compound, nitrobenzene, as Group 2B, "possibly carcinogenic to humans".^[10] This underscores the importance of adhering to strict long-term exposure controls.

The Hierarchy of Controls: A Proactive Safety Framework

Effective management of chemical hazards relies on a multi-layered approach known as the hierarchy of controls. This framework prioritizes the most effective and reliable control measures.



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Caption: The Hierarchy of Controls prioritizes safety measures.

4.1. Engineering Controls The primary method for controlling exposure is to handle this compound within a certified chemical fume hood.[11] This ensures that vapors and mists are

effectively captured and exhausted, protecting the user from respiratory exposure.[5]

4.2. Administrative Controls

- **Standard Operating Procedures (SOPs):** Develop and strictly follow detailed SOPs for all procedures involving this chemical.
- **Training:** Ensure all personnel are trained on the specific hazards, handling protocols, and emergency procedures outlined in this guide and the material's Safety Data Sheet (SDS).
- **Access Control:** Restrict access to areas where the chemical is stored and handled.

4.3. Personal Protective Equipment (PPE) PPE is the last line of defense and must be used in conjunction with engineering and administrative controls.

Table 4: Mandatory Personal Protective Equipment

Protection Type	Specification	Rationale and Standards
Eye Protection	Chemical safety goggles and/or a full-face shield.	Protects against splashes and vapors that cause serious eye irritation.[6] Must conform to OSHA 29 CFR 1910.133 or European Standard EN166.[5]
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®).	Prevents skin contact and irritation.[5] Nitrile gloves may offer splash protection but are not suitable for prolonged contact. Always check manufacturer's resistance data.[12]
Skin and Body	Flame-retardant lab coat worn over long-sleeved clothing and long pants. Closed-toe, chemical-resistant shoes.	Minimizes skin exposure from splashes and spills.[6][12] A chemical-resistant apron is recommended when handling larger quantities.[13]

| Respiratory | Not required under normal use with adequate engineering controls (fume hood).
| A NIOSH-approved respirator with an organic vapor cartridge is required if ventilation is insufficient or during a large spill cleanup.[6][11][12] |

Protocols for Handling, Storage, and Disposal

5.1. Step-by-Step Handling Protocol (Small Scale)

- Preparation: Don all required PPE as specified in Table 4. Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
- Transport: Obtain the container from its designated storage location. Use a secondary container for transport to the fume hood.
- Dispensing: Securely place the container in the fume hood. Use only spark-proof tools for opening and dispensing.[14] Transfer the required amount to your reaction vessel or weighing container.
- Closure: Tightly close the primary container immediately after dispensing.
- Cleanup: Decontaminate any affected surfaces within the fume hood. Dispose of any contaminated materials (e.g., pipette tips, weighing paper) in a designated hazardous waste container.
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after removing gloves.[5]

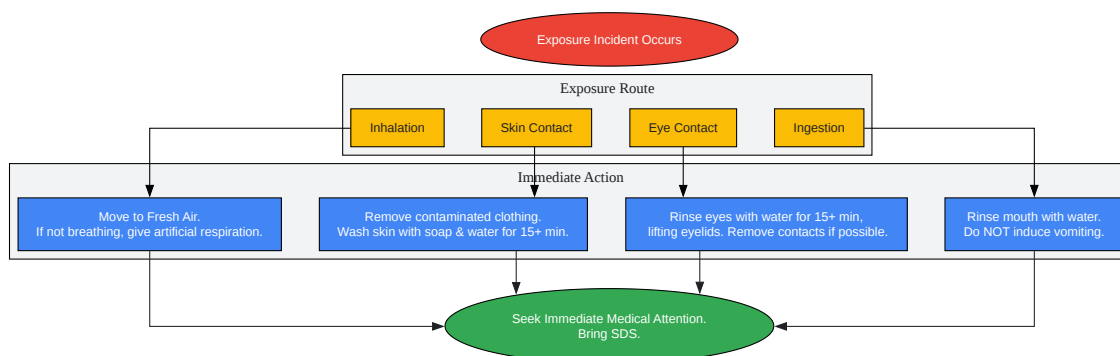
5.2. Storage Requirements

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[2][5][15]
- Keep the container tightly closed to prevent the release of vapors.[5][6]
- Store locked up to prevent unauthorized access.[5]
- Incompatibilities: Store away from strong oxidizing agents.[2]

5.3. Disposal Considerations This chemical and its containers must be treated as hazardous waste.[6] All disposal methods must comply with federal, state, and local environmental regulations.[5] Never dispose of this chemical down the drain.[5] Consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.

Emergency Response Protocols

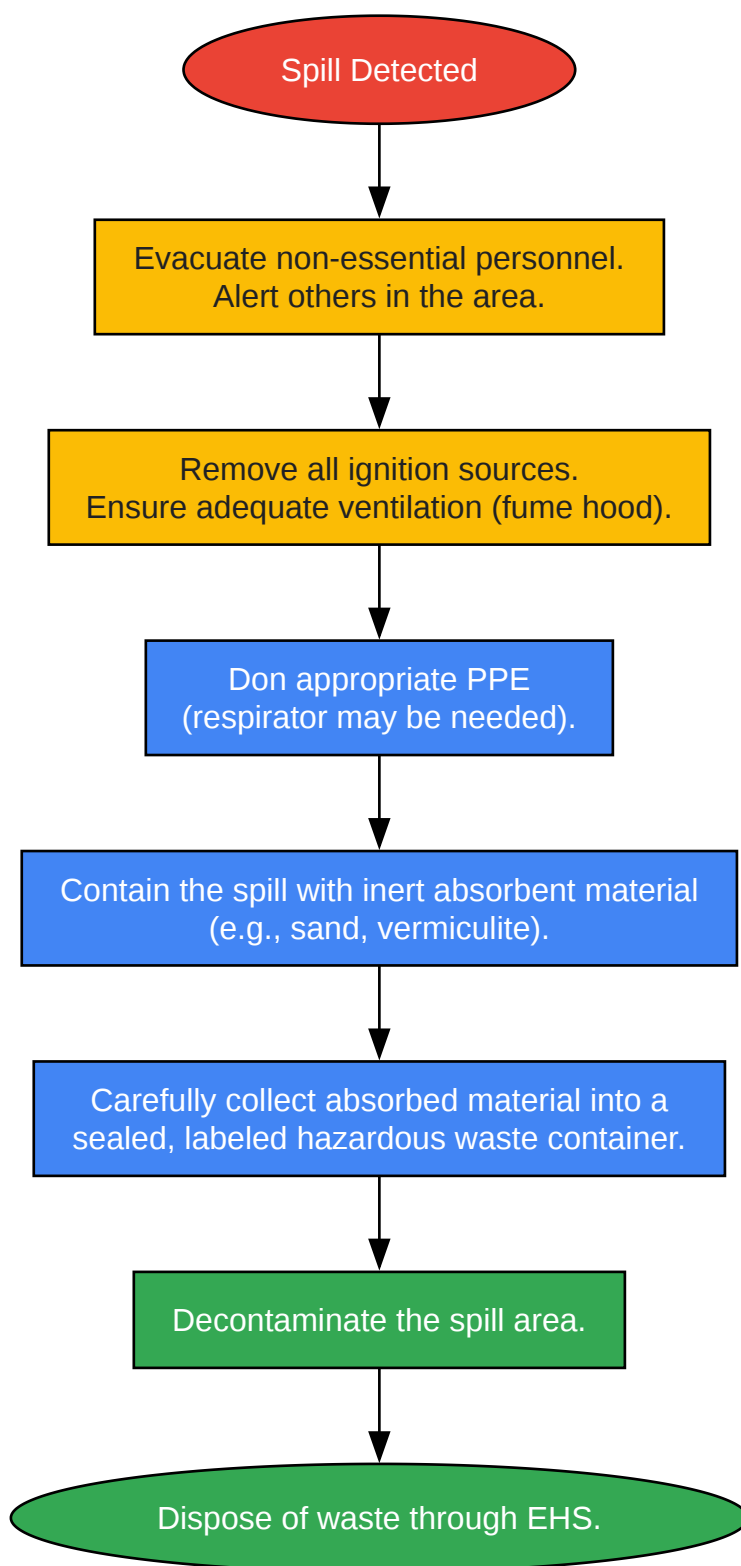
Rapid and correct response during an emergency is critical to minimizing harm.



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Caption: Emergency first aid response flowchart for exposure.

6.1. Accidental Release Measures In the event of a spill, follow this protocol:



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Caption: Step-by-step workflow for spill response.

Key Spill Response Steps:

- Evacuate & Alert: Immediately alert personnel in the vicinity and evacuate non-essential staff.[16]
- Control Hazards: Remove all sources of ignition and ensure the area is well-ventilated.[5][16]
- Protect Yourself: Wear appropriate PPE, including respiratory protection if necessary.[5]
- Contain & Absorb: Cover the spill with an inert, non-combustible absorbent material like sand, earth, or vermiculite.[5][16] Do not use combustible materials like sawdust.
- Collect: Carefully sweep or scoop the absorbed material into a suitable, sealable container for hazardous waste disposal.[5]
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Contact your EHS department for proper disposal of the waste container.

6.2. Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[17][18]
- Specific Hazards: This is a combustible liquid.[8] Keep containers cool with a water spray to prevent pressure buildup.[17] Thermal decomposition may produce irritating and toxic gases, including nitrogen oxides and hydrogen fluoride.[17][19]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[5][6]

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